

# Safe Disposal of INCB054828 (Pemigatinib): A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: INCB054828

Cat. No.: B1191782

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Ensuring the safe and compliant disposal of **INCB054828** (pemigatinib) is critical for protecting laboratory personnel and the environment. As a potent inhibitor of fibroblast growth factor receptors (FGFR), specific handling and disposal procedures are necessary to mitigate any potential risks. This guide provides essential, step-by-step instructions for the proper disposal of **INCB054828** waste in a research setting.

## Immediate Safety and Handling Precautions

Before beginning any procedure involving **INCB054828**, it is imperative to consult the Safety Data Sheet (SDS). While **INCB054828** is not classified as a hazardous substance according to the Globally Harmonized System (GHS), proper laboratory hygiene and safety measures are still required.<sup>[1]</sup>

**Personal Protective Equipment (PPE):** All personnel handling **INCB054828** waste must wear appropriate PPE, including:

- Safety glasses or goggles
- Lab coat
- Gloves

In case of contact, follow these first-aid measures:

- Skin contact: Rinse skin thoroughly with large amounts of water and remove contaminated clothing.[\[2\]](#)[\[3\]](#)
- Eye contact: Immediately flush eyes with large amounts of water, removing contact lenses if present.[\[2\]](#)[\[3\]](#)
- Inhalation: Move to fresh air. If breathing is difficult, provide respiratory support.[\[2\]](#)[\[3\]](#)
- Ingestion: Wash out the mouth with water. Do not induce vomiting.[\[2\]](#)[\[3\]](#)

## Step-by-Step Disposal Procedures for INCB054828 Waste

The proper disposal of **INCB054828** waste involves a multi-step process of segregation, containment, and labeling. Disposal must always be conducted in accordance with prevailing country, federal, state, and local regulations.[\[3\]](#)

### Step 1: Waste Segregation

At the point of generation, all **INCB054828**-contaminated waste must be segregated from other waste streams. This includes:

- Unused or expired **INCB054828**
- Empty vials and packaging
- Contaminated PPE (gloves, gowns, etc.)
- Labware (pipette tips, tubes, etc.)
- Spill cleanup materials

### Step 2: Waste Containment

- Solid Waste: Place all solid waste contaminated with **INCB054828** into a designated, leak-proof, and clearly labeled hazardous waste container.

- Liquid Waste: Do not allow **INCB054828** to enter sewers or surface and ground water.<sup>[1]</sup><sup>[2]</sup> Collect liquid waste in a sealed, leak-proof container that is appropriately labeled.
- Sharps: Any sharps (e.g., needles, broken glass) contaminated with **INCB054828** should be placed in a puncture-resistant sharps container designated for chemical waste.

### Step 3: Labeling

All waste containers must be clearly labeled with the following information:

- "Hazardous Waste"
- The chemical name: "**INCB054828** (Pemigatinib)"
- The accumulation start date
- The primary hazard(s) associated with the waste

### Step 4: Storage and Disposal

- Store sealed waste containers in a designated, secure area away from general laboratory traffic.
- Arrange for pickup and disposal by a licensed hazardous waste management company.

## Spill Management Protocol

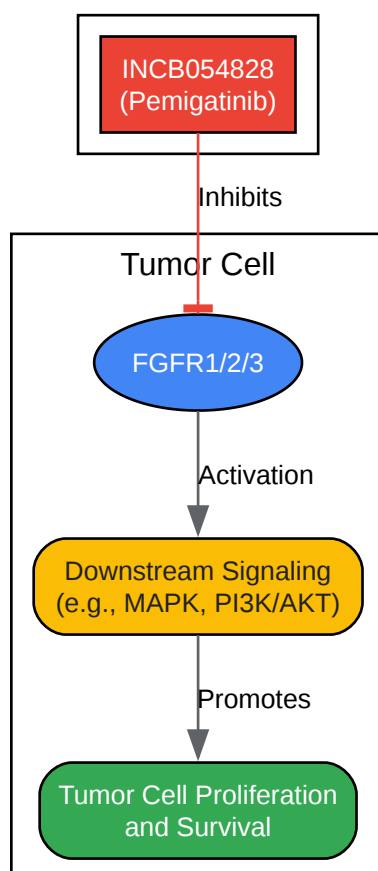
In the event of an **INCB054828** spill, follow these steps:

- Evacuate and Secure the Area: Alert others and restrict access to the spill area.
- Don Appropriate PPE: Wear a full set of protective gear, including gloves, a lab coat, and eye protection.
- Contain the Spill:
  - For solid spills, carefully pick up the material mechanically.<sup>[1]</sup>

- For liquid spills, absorb the solution with a finely-powdered liquid-binding material such as diatomite or universal binders.[3]
- Clean the Area: Decontaminate the spill area by scrubbing surfaces and equipment with alcohol.[3]
- Dispose of Cleanup Materials: All materials used for spill cleanup are considered hazardous waste and must be disposed of in a labeled hazardous waste container.[3]

## Mechanism of Action: FGFR Inhibition

**INCB054828**, also known as pemigatinib, is a potent and selective inhibitor of fibroblast growth factor receptors (FGFRs). It primarily targets FGFR1, FGFR2, and FGFR3, with weaker activity against FGFR4.[4] Alterations in FGFR genes can act as oncogenic drivers, and by inhibiting these receptors, **INCB054828** can suppress the growth of tumors with these genetic alterations.[4]

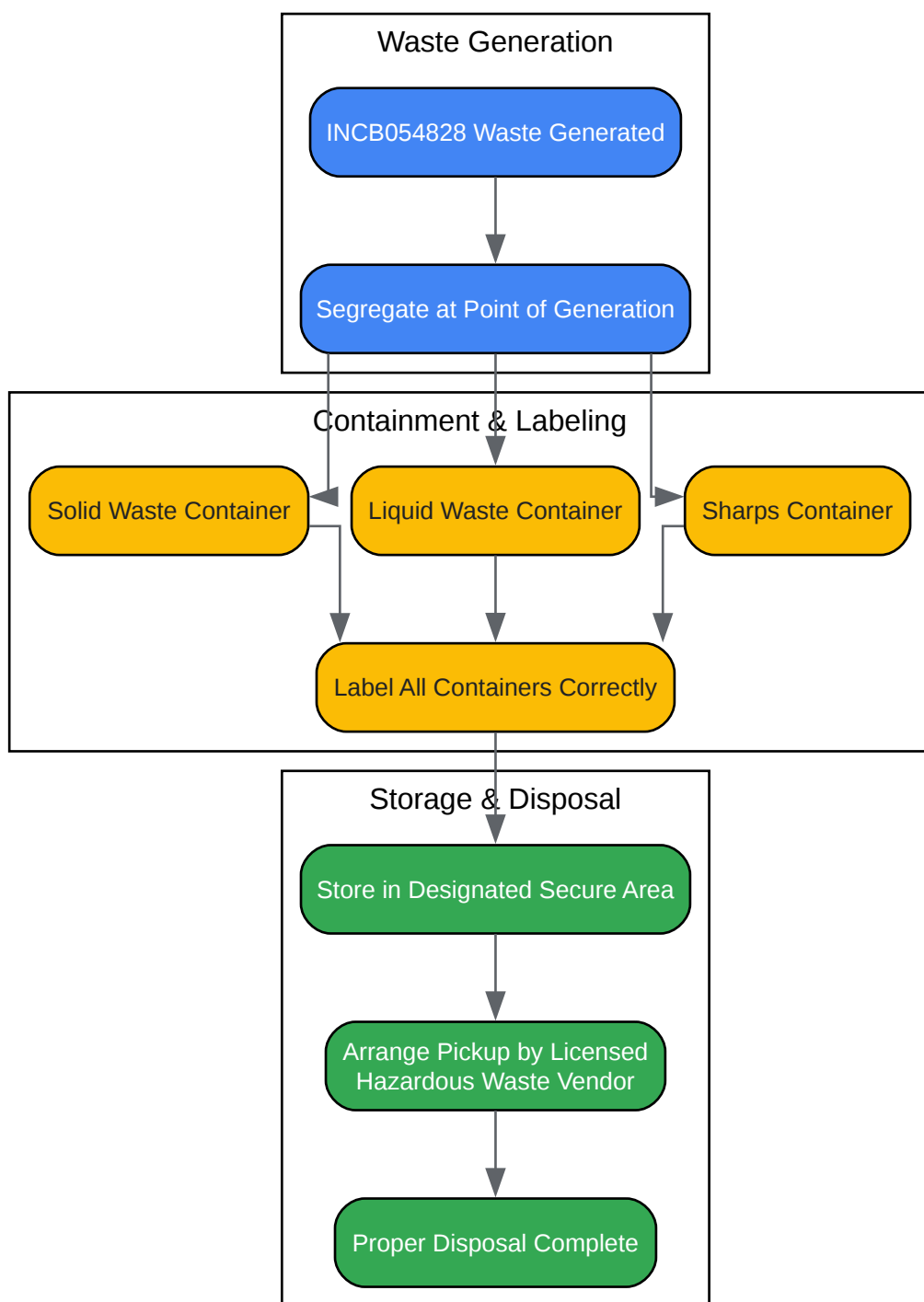


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Caption: **INCB054828** (Pemigatinib) inhibits FGFR1/2/3, blocking downstream signaling pathways and reducing tumor cell proliferation.

## Experimental Workflow for Waste Disposal

The following diagram outlines the logical workflow for the proper disposal of **INCB054828** waste in a laboratory setting.



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Caption: A step-by-step workflow for the safe and compliant disposal of **INCB054828** waste.

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